

(S)-(-)-N-Boc-prolinol molecular weight and formula

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Compound of Interest

Compound Name: (S)-(-)-N-Boc-prolinol

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An In-depth Technical Guide to (S)-(-)-N-Boc-prolinol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(S)-(-)-N-Boc-prolinol**, a chiral building block crucial in organic synthesis and pharmaceutical research. This document details its chemical properties, a generalized synthesis protocol, and its applications, particularly in the development of novel therapeutics.

Core Chemical Properties

(S)-(-)-N-Boc-prolinol, also known as N-Boc-L-prolinol, is a derivative of the amino acid L-proline. The introduction of the tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom enhances its stability and utility in multi-step synthetic routes.^[1]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₉ NO ₃	[1][2][3]
Molecular Weight	201.26 g/mol	[1][2][3]
CAS Number	69610-40-8	[1][3]
Appearance	White crystalline powder	[1]
Melting Point	62-64 °C	[1]
Synonyms	(S)-1-Boc-2-pyrrolidinemethanol, N-tert-butoxycarbonyl-L-prolinol	[2]

Synthesis and Experimental Protocols

The synthesis of **(S)-(-)-N-Boc-prolinol** is typically achieved through the protection of the amine group of L-prolinol. This process is a foundational reaction in organic synthesis, particularly in peptide chemistry and the development of chiral molecules.

Generalized Protocol for the Synthesis of (S)-(-)-N-Boc-prolinol

This protocol is a generalized procedure based on the principles of Boc-protection of amino alcohols.

Materials:

- L-prolinol
- Di-tert-butyl dicarbonate (Boc₂O)
- A suitable base (e.g., triethylamine or sodium hydroxide)
- An appropriate solvent (e.g., dichloromethane (DCM), tetrahydrofuran (THF), or a biphasic system with water)
- Saturated citric acid aqueous solution

- Saturated sodium chloride (brine) aqueous solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Solvents for purification (e.g., ethyl acetate, hexanes)

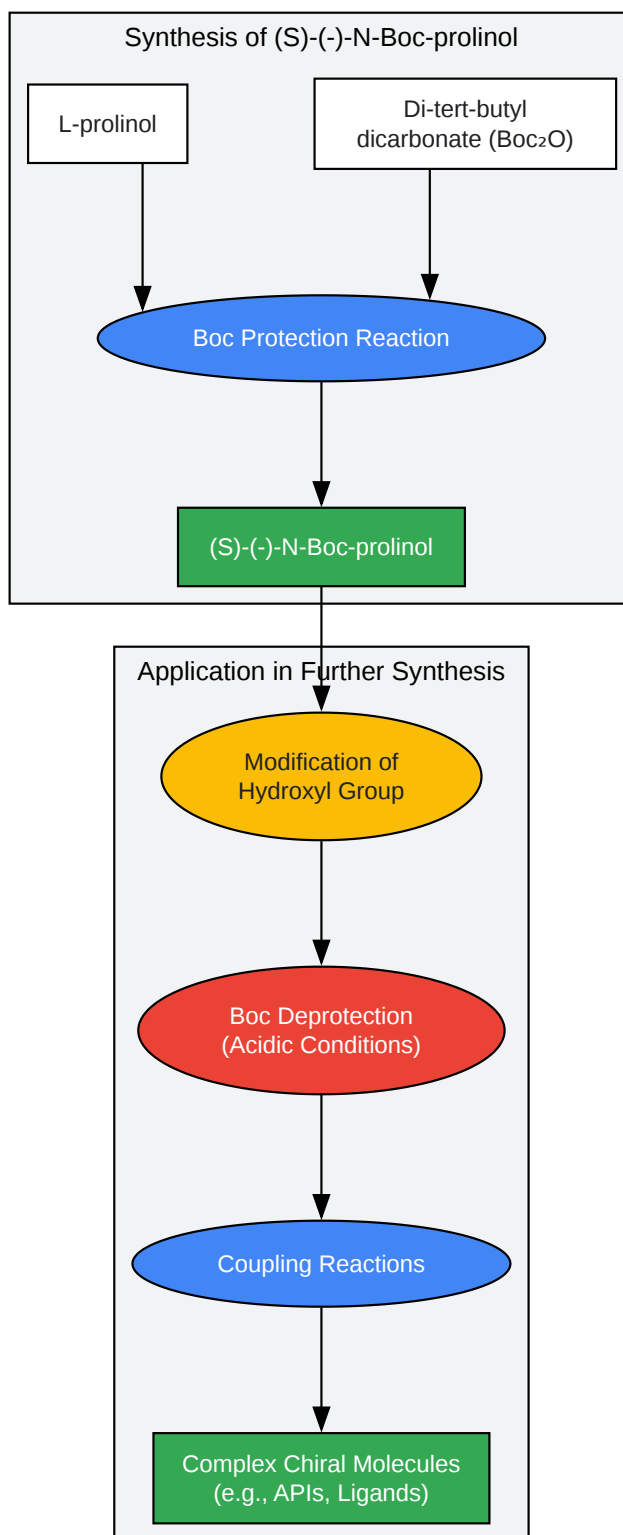
Procedure:

- Dissolution: Dissolve L-prolinol in the chosen solvent in a reaction flask. If a base like triethylamine is used, it is added to this solution.
- Addition of Boc Anhydride: Add di-tert-butyl dicarbonate (Boc_2O), typically 1.1 to 1.5 equivalents, to the solution. The reaction is often performed at 0 °C to control the exothermic reaction and then allowed to warm to room temperature.[\[4\]](#)
- Reaction Monitoring: Stir the reaction mixture for a period ranging from a few hours to overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up:
 - Once the reaction is complete, the solvent may be removed under reduced pressure.
 - The residue is then redissolved in an organic solvent like ethyl acetate.
 - The organic layer is washed sequentially with a mild acid (like saturated citric acid solution) to remove any unreacted amine and base, followed by water and then brine.[\[5\]](#)
 - The organic phase is dried over an anhydrous drying agent such as MgSO_4 or Na_2SO_4 .[\[5\]](#)
- Purification:
 - After drying, the solvent is evaporated to yield the crude product.
 - Further purification can be achieved by recrystallization or column chromatography to obtain pure **(S)-(-)-N-Boc-prolinol**.[\[1\]](#)

Role in Synthetic Pathways

(S)-(-)-N-Boc-prolinol is a valuable intermediate in the synthesis of more complex molecules. Its protected amine and free hydroxyl group allow for selective chemical transformations.

Logical Workflow for the Application of (S)-(-)-N-Boc-prolinol



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Caption: Synthetic workflow of **(S)-(-)-N-Boc-prolinol** and its subsequent use.

Applications in Research and Drug Development

(S)-(-)-N-Boc-prolinol serves as a critical chiral building block in the synthesis of a variety of biologically active molecules.[1] Its stereochemical integrity is vital for the efficacy and safety of the final pharmaceutical products.[6]

- **Chiral Intermediates:** It is widely used in the synthesis of other important chiral molecules such as β -amino sulfides and β -amino thiols, which are precursors to numerous active pharmaceutical ingredients (APIs).[1][6]
- **Peptide Synthesis:** In the realm of peptide chemistry, this compound is a valuable intermediate.[6] The Boc protecting group allows for controlled, stepwise addition to a peptide chain, while the inherent structure of the prolinol moiety can induce specific secondary structures like β -turns.[7]
- **Development of Novel Therapeutics:** **(S)-(-)-N-Boc-prolinol** is a precursor for novel nicotinic acetylcholine receptor ligands, which are under investigation for their potential as cognition-enhancing agents.[1][6] It has also been utilized in the synthesis of antiviral and anticoagulant drugs.[1] The use of amino acid derivatives like **(S)-(-)-N-Boc-prolinol** is a strategy in prodrug development to enhance bioavailability and stability.[8]

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